

Synthesis and Purity of 1,3-Dilaurin

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1,3-Dilaurin

CAS No.: 539-93-5

Cat. No.: S1493892

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The table below summarizes key information on **1,3-Dilaurin**, including its identity and a highly effective synthesis method.

Aspect	Specification / Value
CAS Number	539-93-5 [1]
Molecular Formula	$C_{27}H_{52}O_5$ [1]
Molecular Weight	456.7 g/mol [1]
Lipid Number	DG (12:0/0:0/12:0) [1]
Documented Purity	>99% (Supplier: Larodan) [1]
Synthesis Method	Solvent-free enzymatic esterification [2]
Optimal Catalyst	Lipozyme RM IM (5 wt% of reactants) [2]
Optimal Temperature	50°C [2]
Reaction Time	3 hours [2]
Lauric Acid Conversion	95.3% [2]
1,3-Dilaurin Content (Crude)	80.3% [2]

Aspect	Specification / Value
1,3-Dilaurin Content (Purified)	99.1% [2]

Experimental Protocol for Synthesis and Analysis

Here is a detailed methodology for the synthesis, purification, and purity analysis of **1,3-Dilaurin**, based on a published research paper [2].

Solvent-Free Enzymatic Synthesis

- **Reaction Setup:** Combine 10 mmol of glycerol and 20 mmol of lauric acid in a 50 mL pear-shaped flask. Add **Lipozyme RM IM** immobilized lipase at 5% by weight of the total reactants [2].
- **Reaction Conditions:** Assemble a vacuum-driven air bubbling system. Maintain a vacuum of **4 mm Hg** and a temperature of **50°C** in a water bath. The reaction is initiated by applying vacuum, which draws air into the flask, bubbling the mixture and facilitating the reaction [2].
- **Reaction Duration:** Run the reaction for **3 hours** [2].
- **Crude Product Isolation:** After the reaction, filter the mixture to remove the immobilized lipase. For solid products, petroleum ether can be added to aid filtration and subsequently evaporated [2].

Purification of 1,3-Dilaurin

- **Method:** Purify the solid **1,3-Dilaurin** by **recrystallization from dry methanol** [2]. This step is crucial for achieving the high purity (>99%) reported in the study.

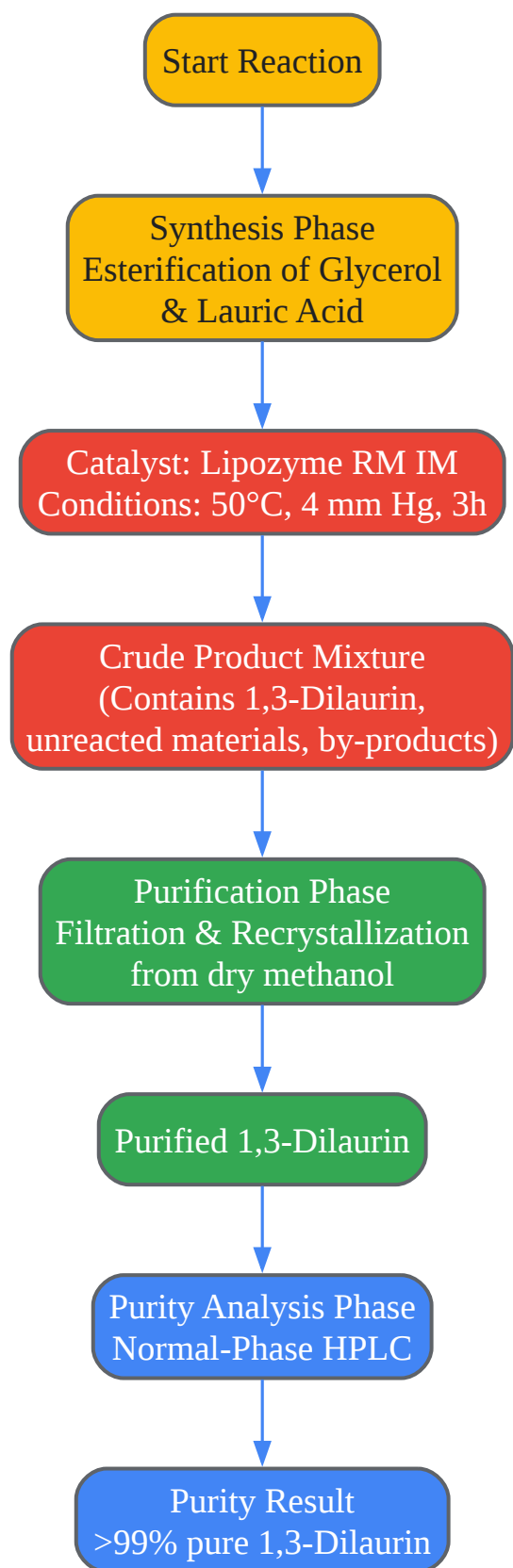
Purity Analysis by Normal-Phase HPLC (NP-HPLC)

This is the core technique for analyzing the lipid profile and determining the purity of the synthesized **1,3-Dilaurin**.

- **Instrumentation:** HPLC system with a binary pump and a differential refractive index (RI) detector [2].
- **Analytical Column:** Phenomenex normal-phase Luna silica column (250 mm x 4.6 mm i.d., particle size 5 μ m) [2].

- **Mobile Phase:** A mixture of **n-hexane and 2-propanol** in a ratio of **15:1** [2].
- **Flow Rate:** **1.0 mL/min** [2].
- **Column Temperature:** Maintain constant at **35°C** [2].
- **Sample Preparation:** Dissolve the sample in the mobile phase at a concentration of **5 mg/mL** [2].
- **Injection Volume:** **20 µL** [2].

The relationship between synthesis and analysis in achieving high-purity **1,3-Dilaurin** is illustrated below.



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Synthesis and analysis workflow for high-purity **1,3-Dilaurin**.

Important Technical Considerations

- **Acyl Migration:** The study noted a slight decrease in **1,3-Dilaurin** content after 3 hours, attributed to **acyl migration**, where the fatty acid moves from the sn-1,3 position to the sn-2 position. Keeping the reaction within the optimized 3-hour window is critical to minimize this [2].
- **Catalyst Stability:** The **Lipozyme RM IM** lipase showed excellent operational stability. It retained **80.2%** of its original activity after 10 consecutive reaction batches under the described conditions [2].
- **Commercial Availability:** **1,3-Dilaurin** is available for research purposes from specialty chemical suppliers like Larodan, which confirms a purity of **>99%** [1]. Another supplier, Enzo Life Sciences, also lists the compound but notes it was unavailable at the time of reporting [3].

Summary for Researchers

This information provides a solid foundation for working with **1,3-Dilaurin**. The **solvent-free enzymatic synthesis** method is a green and efficient process, and the **NP-HPLC protocol** is a reliable standard for purity analysis. The high purity levels achievable make this compound suitable for demanding applications in pharmaceutical and cosmetic formulation research.

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References

1. 1,3-Dilaurin | CAS 539-93-5 | Larodan Research Grade Lipids [larodan.com]
2. Solvent-free enzymatic synthesis of 1, 3-Diacylglycerols by ... [pmc.ncbi.nlm.nih.gov]
3. 1,3-Dilaurin [enzo.com]

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Address: Ontario, CA 91761, United States

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Web: www.smolecule.com